

Safeguarding Research: Proper Disposal Procedures for Derquantel

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Compound of Interest

Compound Name: *Derquantel*

Cat. No.: *B064725*

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount to protecting both personnel and the environment. **Derquantel**, an anthelmintic spiroindole, requires careful consideration for its disposal to mitigate potential environmental impact. This guide provides essential safety and logistical information, offering a clear, step-by-step process for the proper disposal of **Derquantel** in a laboratory setting.

Key Safety and Environmental Data

While one safety data sheet (SDS) for **Derquantel** indicates it is not classified as a hazardous substance under the Globally Harmonized System (GHS), it is crucial to handle it as potentially hazardous until more information is available.^[1] Another SDS for a combination product containing **Derquantel** warns that it is "very toxic to aquatic life" and "harmful to aquatic life with long lasting effects," underscoring the need to prevent its release into the environment.^[2]

Data Point	Information	Source
GHS Classification	Not classified as hazardous	Cayman Chemical SDS
Environmental Hazards	Very toxic to aquatic life. Harmful to aquatic life with long-lasting effects.	Zoetis SDS[2]
Disposal Precaution	Do not allow to enter sewers/ surface or ground water. Avoid release to the environment.	Cayman Chemical SDS, Zoetis SDS[2]
Spill Response	Collect spillage. For large spills, dike the material and absorb with non-combustible material. For small spills, wipe up with absorbent material.	Zoetis SDS[2]

Experimental Protocols

This document focuses on disposal procedures. For laboratory procedures regarding the use of **Derquantel**, such as creating stock solutions, refer to the product information sheet from the supplier. **Derquantel** is soluble in organic solvents like ethanol, methanol, DMSO, and dimethylformamide but is sparingly soluble in aqueous solutions.[1]

Derquantel Disposal Workflow

The following diagram outlines the decision-making process and steps for the proper disposal of **Derquantel** waste in a laboratory setting.



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References

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